

long-term storage conditions for [Gln144]-PLP (139-151)

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Compound of Interest

Compound Name: [Gln144]-PLP (139-151)

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Technical Support Center: [Gln144]-PLP (139-151)

This technical support guide provides detailed information on the long-term storage, handling, and troubleshooting for the synthetic peptide **[Gln144]-PLP (139-151)**. This peptide is a crucial experimental antigen for researchers investigating T-cell cross-reactivity in the context of autoimmune diseases.^{[1][2]}

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized **[Gln144]-PLP (139-151)** peptide upon arrival?

For long-term storage, the lyophilized peptide should be stored at -20°C or colder, ideally at -80°C, in a tightly sealed container with a desiccant to prevent moisture absorption.^{[3][4][5][6]} When stored correctly, the lyophilized powder is stable for several years.^{[3][5][7]} For short-term storage of a few days to weeks, room temperature is acceptable.^{[8][9]}

Q2: What is the recommended procedure for reconstituting the lyophilized peptide?

Before opening the vial, it is critical to allow the lyophilized peptide to equilibrate to room temperature in a desiccator.^{[3][4][6]} This prevents condensation, as the peptide powder can be hygroscopic, and moisture can reduce its stability.^{[4][9][10]} Once at room temperature, briefly centrifuge the vial to ensure all the powder is at the bottom.^{[3][7]} Reconstitute using a sterile, appropriate solvent (e.g., sterile PBS) to a desired concentration, typically 1 mg/ml.^[7] Gently vortex or swirl the vial to ensure the peptide is fully dissolved.^{[7][11]}

Q3: How should I store the reconstituted **[Gln144]-PLP (139-151)** solution?

Peptides in solution are significantly less stable than in their lyophilized form.^{[5][8]} For optimal long-term storage of the reconstituted peptide, it is highly recommended to aliquot the solution into single-use volumes and store them at -20°C or -80°C.^{[5][10][12]} This practice minimizes degradation from repeated freeze-thaw cycles. A related peptide, PLP (139-151), in a tissue culture media solution is noted to be stable for 3 months at -20°C or one year at -80°C.^[13]

Q4: My peptide contains a Glutamine (Gln) residue. Are there any specific stability concerns I should be aware of?

Yes, peptides containing glutamine (Gln) residues can be susceptible to a degradation pathway called deamidation, where the side chain amide group is hydrolyzed to a carboxylic acid.^{[10][12]} This chemical modification can alter the peptide's structure and function. Storing the peptide in a slightly acidic buffer (pH 5-6) and at low temperatures can help minimize this degradation.^[5]

Q5: The amount of lyophilized powder in the vial appears very small. Is this normal?

Yes, this is normal. Lyophilized peptides are often delivered in small quantities, and the powder can be a very fine, sometimes barely visible film or pellet at the bottom of the vial.^[8] This is why it is important to centrifuge the vial before reconstitution.

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Reduced Peptide Activity or Inconsistent Experimental Results	Improper storage of lyophilized peptide (exposure to moisture/heat).	Always store lyophilized peptide at -20°C or -80°C in a desiccated environment. [3] [6] Allow the vial to warm to room temperature in a desiccator before opening to prevent condensation. [4] [14]
Repeated freeze-thaw cycles of the reconstituted solution.	Aliquot the peptide solution into single-use volumes after reconstitution to avoid multiple freeze-thaw cycles. [5] [8] [10]	
Peptide degradation in solution.	Use freshly prepared solutions for your experiments whenever possible. If storing in solution, keep at -20°C or -80°C for a limited time. [12] [15] Consider using a sterile buffer at a slightly acidic pH (5-6) to improve stability. [5]	
Bacterial contamination of the peptide solution.	Reconstitute the peptide using a sterile buffer and sterile techniques. For added security, the solution can be passed through a 0.2 µm filter. [11]	
Difficulty Dissolving the Peptide	Incorrect solvent or reconstitution technique.	Ensure you are using a recommended solvent. Gently agitate or vortex the vial to aid dissolution. [7] [11] Avoid vigorous shaking, which can damage the peptide structure. [11]

The peptide has formed aggregates.

Aggregation can sometimes be reversed by sonication.[\[11\]](#) However, this may also indicate a more significant stability issue.

Quantitative Data Summary

Parameter	Lyophilized [Gln144]-PLP (139-151)	Reconstituted [Gln144]-PLP (139-151)
Short-Term Storage	Room temperature (days to weeks) [8] [9] or 4°C [8]	2-8°C for up to a week [7] [11]
Long-Term Storage	-20°C to -80°C (for years) [3] [5] [7]	-20°C (months) or -80°C (up to a year) [13]
Recommended Handling	Allow to reach room temperature in a desiccator before opening. [3] [4]	Aliquot to avoid freeze-thaw cycles. [5] [10]
Key Stability Factors	Protection from moisture, light, and heat. [9] [10]	pH of the solvent (pH 5-6 is often ideal), avoidance of bacterial contamination, and minimizing freeze-thaw cycles. [5] [16]

Experimental Protocols

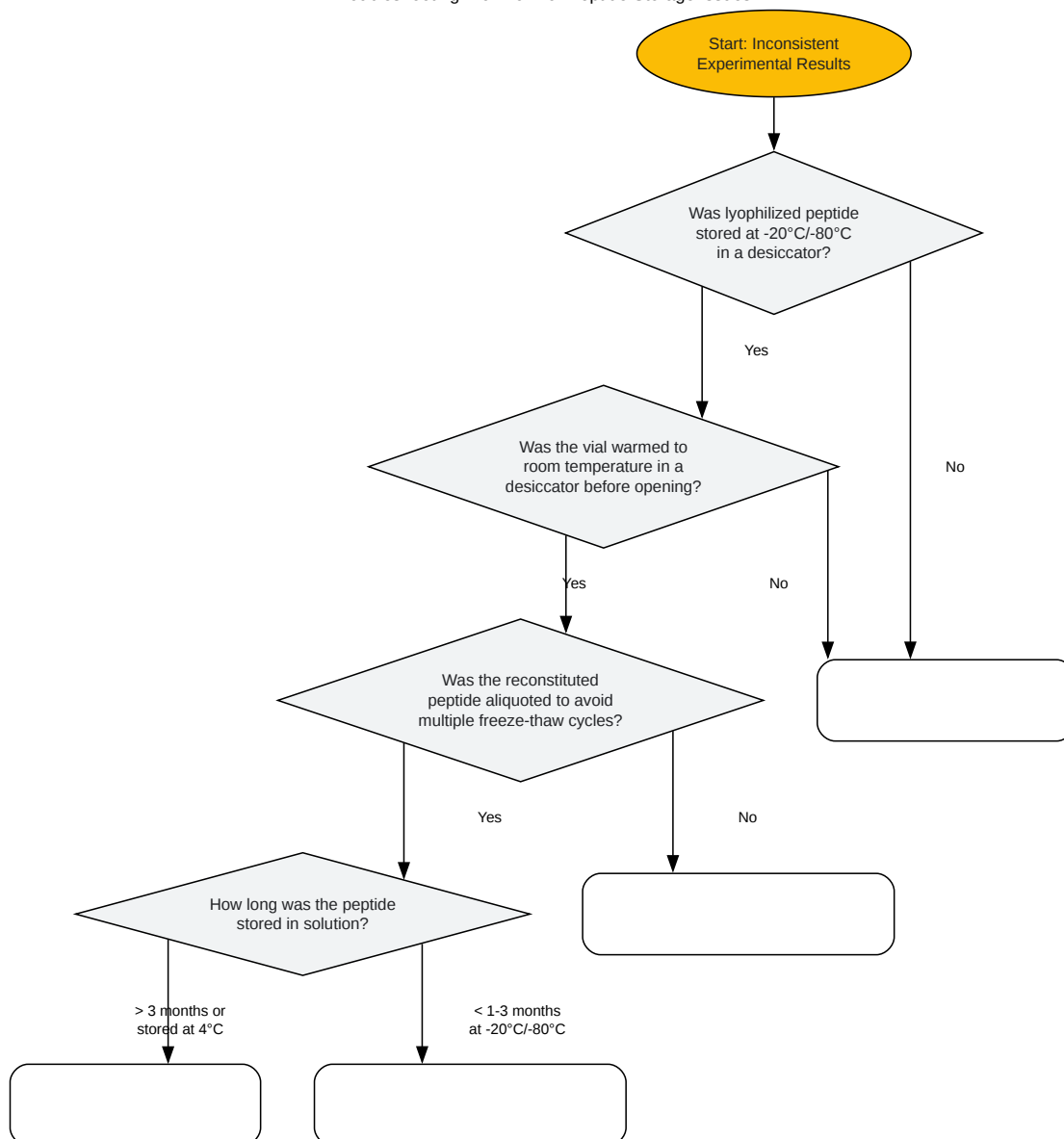
Protocol 1: Reconstitution of Lyophilized [Gln144]-PLP (139-151)

- **Equilibration:** Transfer the vial of lyophilized peptide from the freezer to a desiccator at room temperature. Allow it to sit for at least 30 minutes to prevent condensation upon opening.[\[4\]](#)
[\[6\]](#)
- **Centrifugation:** Briefly centrifuge the vial at a low speed (e.g., 12,000 x g for 20 seconds) to ensure all the lyophilized powder is collected at the bottom of the vial.[\[3\]](#)[\[7\]](#)

- **Solvent Addition:** Under sterile conditions, add the desired volume of a suitable sterile solvent (e.g., sterile PBS or tissue culture medium) to achieve the target concentration.
- **Dissolution:** Gently vortex or swirl the vial until the peptide is completely dissolved.[\[7\]](#)[\[11\]](#)
Avoid vigorous shaking.
- **Aliquoting and Storage:** If not for immediate use, dispense the solution into single-use, sterile microcentrifuge tubes. Store these aliquots at -20°C or -80°C.

Visualizations

Troubleshooting Workflow for Peptide Storage Issues

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Caption: Troubleshooting workflow for peptide storage.

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